

# An In-depth Technical Guide to Basic Chromium Acetate

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## Compound of Interest

Compound Name: Chromium(III) acetate

CAS No.: 17593-70-3

Cat. No.: B3420162

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This guide provides a comprehensive overview of the chemical formula, structure, properties, and synthesis of basic chromium acetate. The content is tailored for a technical audience and includes detailed experimental protocols and data presented for clarity and comparative analysis.

## Chemical Formula and Nomenclature

Basic chromium acetate is not a single compound but rather a family of coordination complexes. The most well-characterized and commonly referenced species features a trinuclear chromium cation.

The core chemical entity is the hexakis( $\mu$ -acetato)-triacqua- $\mu_3$ -oxo-trichromium(III) cation. Its chemical formula is  $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{H}_2\text{O})_3]^+$ .<sup>[1][2]</sup> This complex cation is typically isolated as a salt with various anions, such as chloride. A common crystalline form is the chloride hexahydrate, with the full formula  $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{H}_2\text{O})_3]\text{Cl}\cdot 6\text{H}_2\text{O}$ .<sup>[1]</sup>

Other related formulations, which may represent different compounds within the "basic chromium acetate" family or commercial mixtures, include  $\text{Cr}_3(\text{OH})_2(\text{OOCCH}_3)_7$ .<sup>[3][4]</sup>

## Molecular Structure

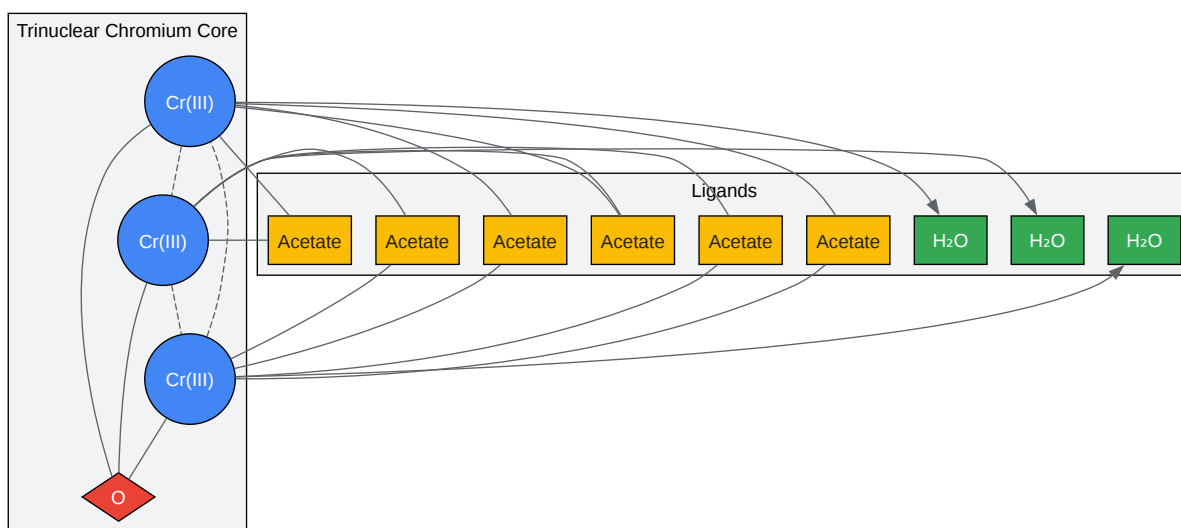
The defining feature of basic chromium acetate is its trinuclear structure. Key characteristics include:

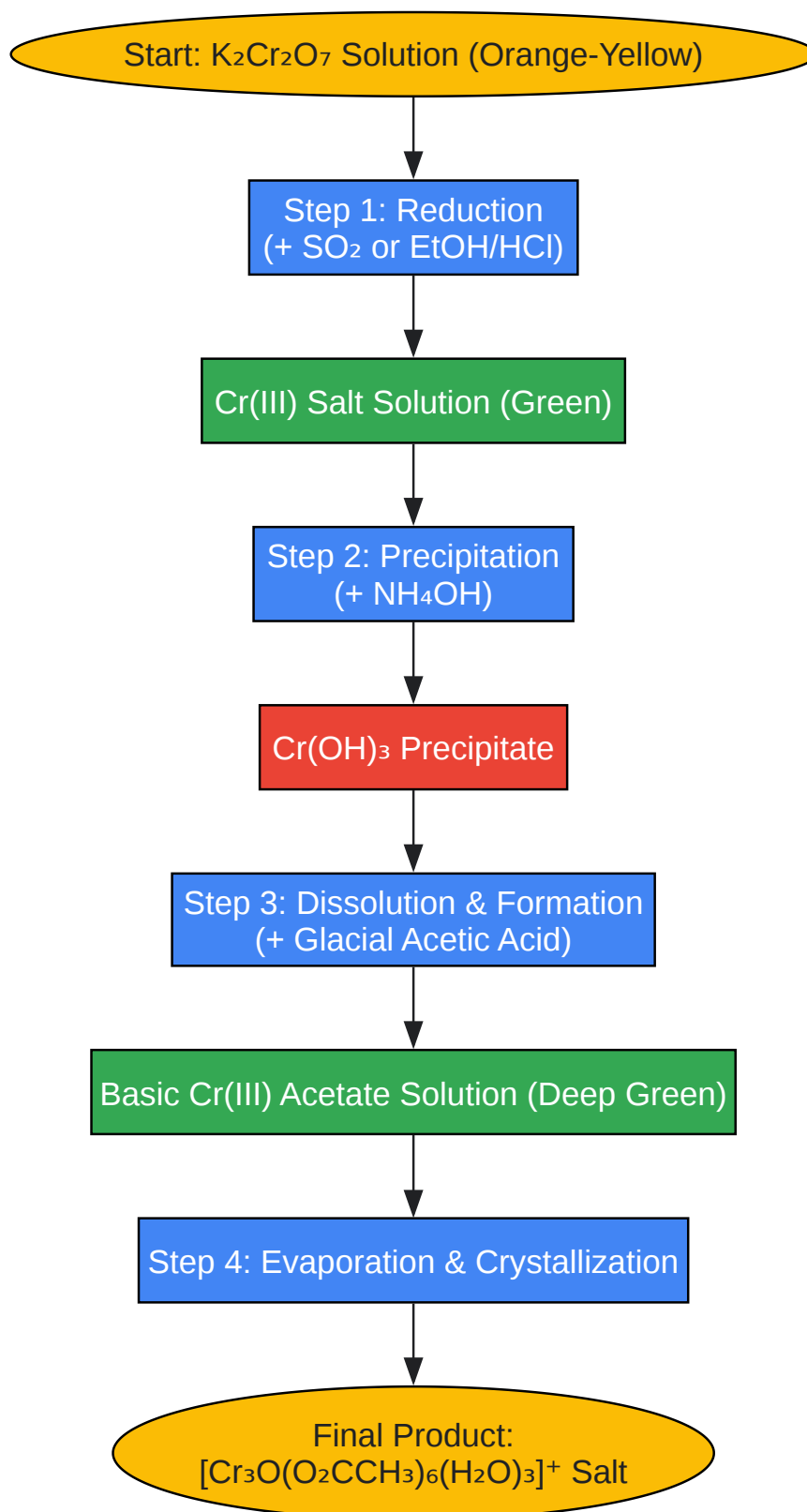
- **Trinuclear Core:** Three chromium(III) ions are located at the vertices of an equilateral triangle.<sup>[1][5][6]</sup>
- **Central Oxo Ligand:** A central oxygen atom lies at the heart of the triangle, coplanar with the three chromium atoms and acting as a triply bridging ligand ( $\mu_3\text{-oxo}$ ).<sup>[1][5][6]</sup>
- **Octahedral Coordination:** Each Cr(III) ion is in an octahedral coordination environment.<sup>[1][5]</sup> The coordination sphere of each chromium atom is composed of the central oxygen atom, four oxygen atoms from four different bridging acetate groups, and one oxygen atom from a terminal water molecule.<sup>[1]</sup>
- **Bridging Acetate Ligands:** Six acetate groups act as bridging ligands, linking each pair of chromium atoms.
- **Terminal Aqua Ligands:** Three water molecules are coordinated directly to the chromium ions, one for each metal center.

This robust structure is isostructural with analogous basic acetate complexes of iron(III) and manganese(III).<sup>[1][2]</sup>

## Structural Diagram

The logical relationship of the core components of the  $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{H}_2\text{O})_3]^+$  cation is visualized below.





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